

# Quinoxyfen-d4 safety and handling information

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## Compound of Interest

Compound Name: Quinoxyfen-d4

Cat. No.: B12415389

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## An In-depth Technical Guide to the Safety and Handling of Quinoxyfen-d4

This guide provides comprehensive safety and handling information for **Quinoxyfen-d4**, intended for researchers, scientists, and professionals in drug development. **Quinoxyfen-d4** is the deuterated form of Quinoxyfen, an agricultural fungicide.[1] For the purposes of safety and handling, the toxicological and chemical properties of Quinoxyfen are considered directly applicable to its isotopically labeled counterpart.


## Hazard Identification and Classification

**Quinoxyfen-d4** is classified as a substance that can cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.[2][3]


GHS Hazard Classification:

- Skin Sensitization: Category 1[3][4]
- Hazardous to the aquatic environment, acute hazard: Category 1
- Hazardous to the aquatic environment, long-term hazard: Category 1

Label Elements:

- Pictograms:
  -  alt text

(GHS07)

-  alt text

(GHS09)

- Signal Word: Warning
- Hazard Statements:
  - H317: May cause an allergic skin reaction.
  - H400: Very toxic to aquatic life.
  - H410: Very toxic to aquatic life with long lasting effects.
- Precautionary Statements:
  - Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P272 (Contaminated work clothing must not be allowed out of the workplace), P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection).
  - Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P333+P313 (If skin irritation or rash occurs: Get medical advice/attention), P321 (Specific treatment), P362+P364 (Take off contaminated clothing and wash it before reuse), P391 (Collect spillage).
  - Disposal: P501 (Dispose of contents/container in accordance with local/regional/national/international regulations).

## Quantitative Data Summary

### Physical and Chemical Properties

Property	Value	Source
Chemical Name	Quinoxifen-d4	
Molecular Formula	C <sub>15</sub> H <sub>4</sub> D <sub>4</sub> Cl <sub>2</sub> FNO	
Molecular Weight	312.16 g/mol	
Appearance	Not Available (NA)	
Flash Point	> 93.3 °C / > 100 °C	
Density	1.43 g/cm <sup>3</sup> at 20 °C	
Relative Density	1.097 g/ml at 20°C	
Water Solubility	Soluble	
Partition Coefficient (n-octanol/water)	log Kow = 4.66 (for Quinoxifen)	

## Toxicological Data (for Quinoxifen or similar materials)

Endpoint	Species	Value	Source
Acute Oral Toxicity (LD50)	Rat	> 2,000 mg/kg	
Acute Dermal Toxicity (LD50)	Rat	> 2,000 mg/kg	
Skin Irritation	Not classified as an irritant.		
Eye Irritation	Not classified as an irritant.		
Sensitization	May cause an allergic skin reaction.		

## Experimental Protocols

Detailed experimental protocols for the toxicological assessments of **Quinoxifen-d4** are not provided in the available documentation. However, toxicological data such as LD50 values are typically determined using standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Methodology for Acute Toxicity Studies (Based on OECD Guidelines):

- **Test Animals:** A specified number of laboratory animals (e.g., rats) are used for each dose group and a control group.
- **Dose Administration:** The substance is administered via the relevant route (oral, dermal, or inhalation) in a single dose or a series of doses over 24 hours.
- **Observation Period:** Animals are observed for a period, typically 14 days, for signs of toxicity and mortality.
- **Data Analysis:** The Lethal Dose 50 (LD50), the statistically derived dose that is expected to cause death in 50% of the test animals, is calculated.
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period to identify any treatment-related changes.

## Safety and Handling Procedures

### First Aid Measures

- **In case of inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- **In case of skin contact:** Immediately wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation or a rash occurs, get medical advice.
- **In case of eye contact:** Rinse slowly and gently with water for 15-20 minutes. If contact lenses are present, remove them after the first 5 minutes and continue rinsing. Call a poison control center or doctor for advice.

- In case of ingestion: Call a poison control center or doctor immediately for treatment advice. Rinse the mouth with water. Do not induce vomiting, and never give anything by mouth to an unconscious person.

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions: Avoid dust formation and contact with skin and eyes. Use personal protective equipment. Evacuate personnel to safe areas and ensure adequate ventilation.
- Environmental Precautions: Prevent the substance from entering drains, sewers, or watercourses. Inform relevant authorities if seepage into a water course or sewage system occurs.
- Containment and Cleanup: Collect spillage. Prevent further leakage if it is safe to do so.

## Handling and Storage

- Safe Handling: Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Storage Conditions: Store in the original container only. Recommended storage is in a refrigerator at 2-8°C. Avoid freezing.

## Exposure Controls and Personal Protection

### Engineering Controls

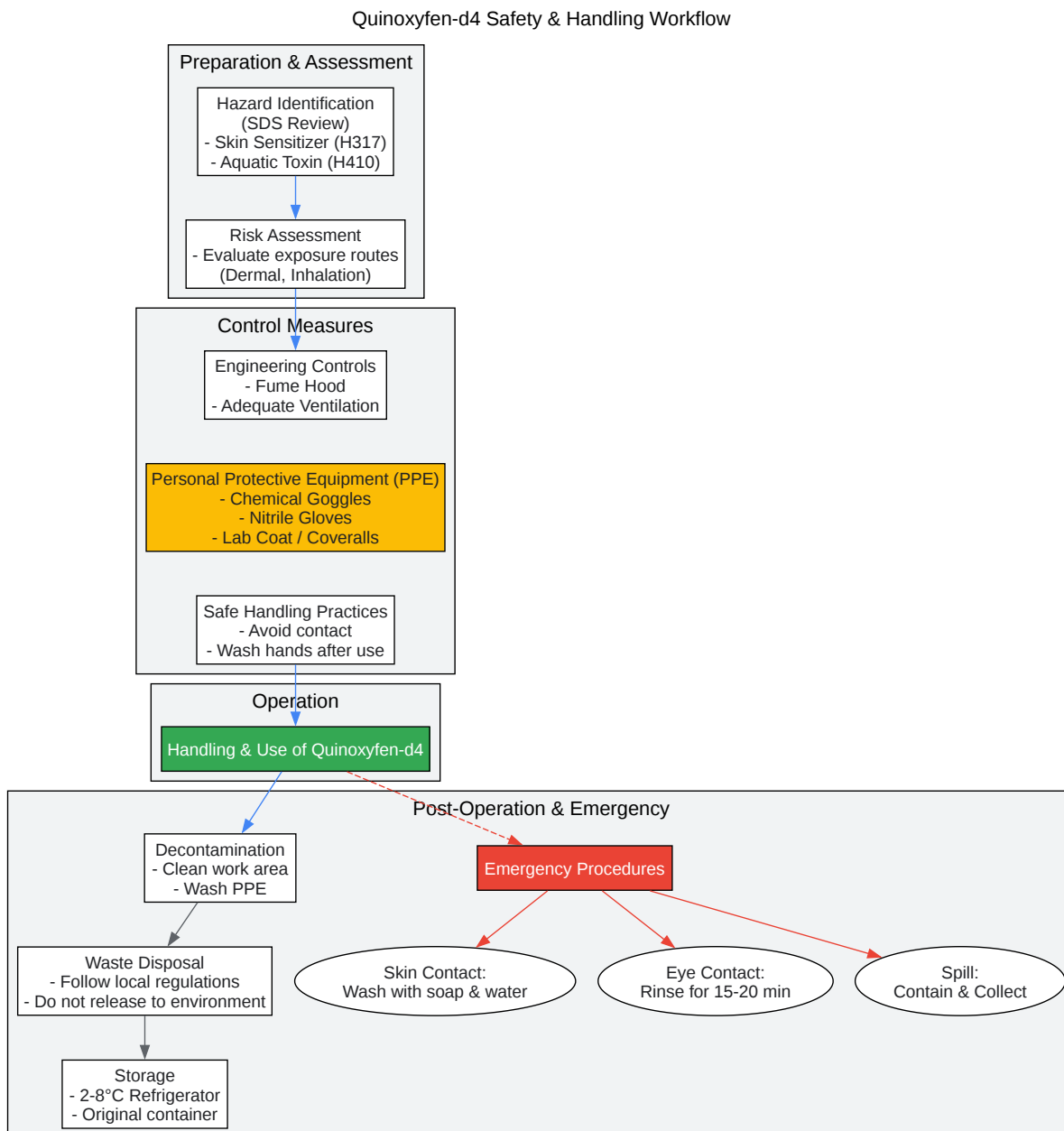
- Ensure adequate ventilation in the workplace to control airborne concentrations. Emergency safety shower and eyewash stations should be available.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield. Standard eyeglasses are not sufficient.
- Skin Protection:
  - Gloves: Wear unlined, elbow-length, chemical-resistant gloves (e.g., nitrile, butyl, neoprene). Inspect gloves prior to use and wash them before removal.
  - Body Protection: Wear impervious, fire/flame-resistant clothing or coveralls.
- Footwear: Use chemical-resistant boots that cover the ankles. Pant legs should be worn outside the boots to prevent chemicals from draining inside.
- Respiratory Protection: If ventilation is inadequate or if the label requires it, use a properly fitted respirator.

## Visualized Workflow and Pathways

The following diagram illustrates the logical workflow for the safe handling of **Quinoxifen-d4**.



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Caption: Workflow for safe handling of **Quinoxifen-d4** from assessment to disposal.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. cpachem.com [cpachem.com]
- 3. gowanco.com [gowanco.com]
- 4. chemicalbook.com [chemicalbook.com]
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